

Technical Specifications of Nopco NXZ

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Compound Focus: Nopco NXZ

CAS No.: 12794-56-8

Cat. No.: S1824518

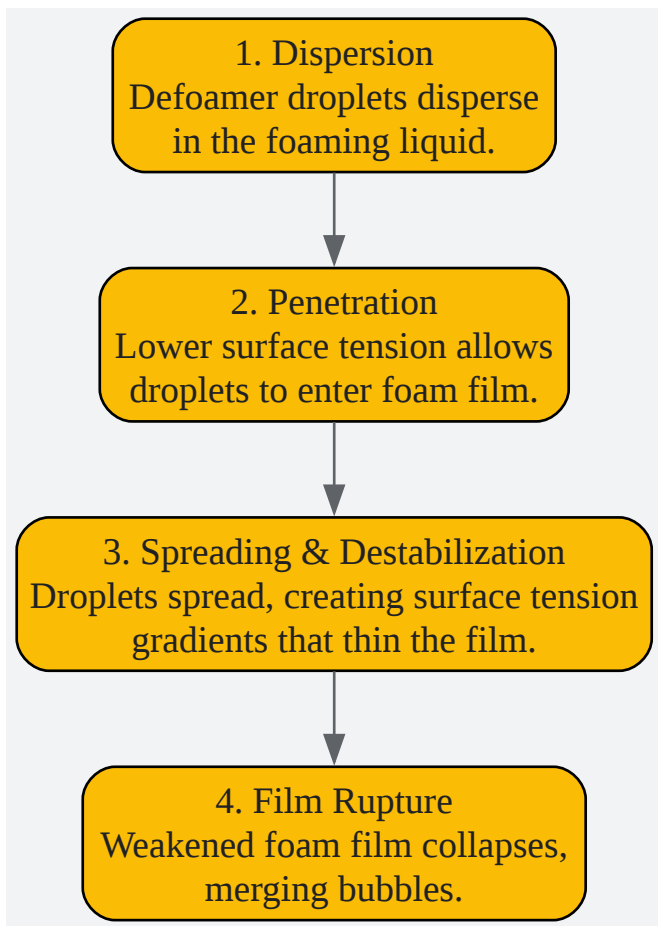
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Property	Specification / Description
Product Name	Nopco NXZ Series [1] [2]
Chemical Composition	Mixture of mineral oil, metallic soap, and nonionic surfactant [1]
Ionic Character	Nonionic [1] [3]
Appearance	Light yellowish brown / amber liquid [1] [3]
Specific Gravity	0.89 (20°C) [1]
pH	5.1 (2 mass% aqueous dispersion) [1] [3]
Viscosity	170 mPa·s (25°C) [1]
Flash Point	174 °C [1]
Dispersibility	Dispersible in water [1]
Hard Water Resistance	Good [1]

Application & Handling	Guidelines
Primary Function	Metallic soap-type anti-foaming/defoaming agent [1] [2]
Target Systems	Latex, emulsions (e.g., acrylic, vinyl acetate), water-based paints, water-based adhesives [1] [3]
Recommended Usage	0.1 - 0.3 mass% on the solid weight of emulsions and latexes [1]
Dilution	Can be used directly or diluted with water (mix well during dilution) [1]
Storage & Handling	Mix well before use if separation occurs after long storage [1]

Mechanism of Action

Defoamers like **Nopco NXZ** work through a combination of physical and chemical mechanisms to break down and prevent foam. The key steps in this process are outlined below.



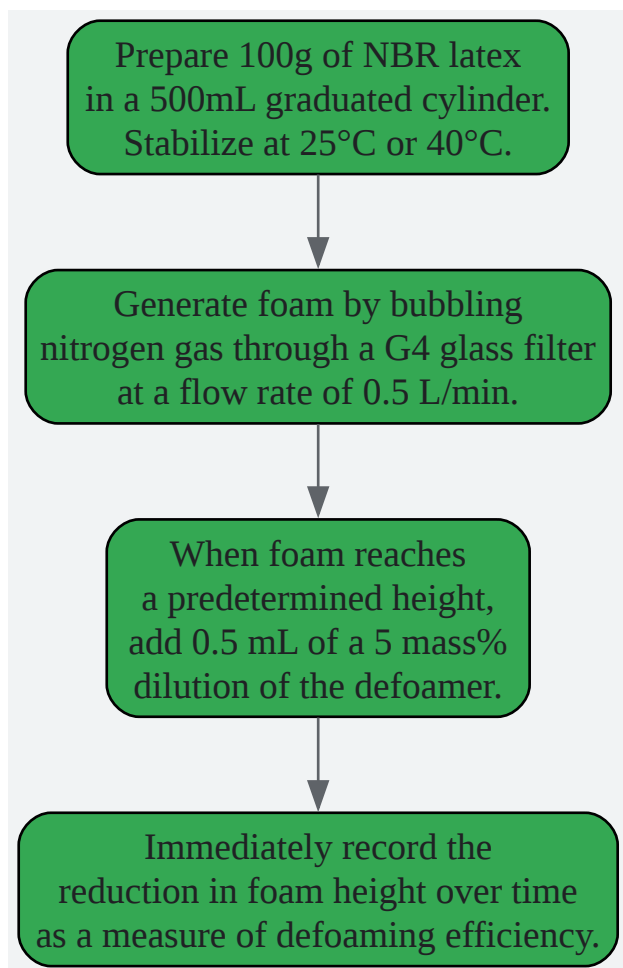
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Generalized defoamer mechanism showing droplet dispersion, penetration, and film rupture.

Nopco NXZ is classified as a **metallic soap type defoamer** [2]. Its effectiveness relies on the fundamental principle that its main components have a **lower surface tension than the foaming liquid** [2]. This allows the defoamer to spontaneously spread on the foam film, penetrate it, and cause rupture by destabilizing the delicate balance of forces at the air-liquid interface [2] [4].

Experimental Evaluation Protocol

The search results provide a specific example of a laboratory-scale defoaming evaluation, the **Diffuser Stone Test**, used to simulate foam generation in a latex system [1].



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Workflow for evaluating defoamer performance using the Diffuser Stone Test [1].

This test measures the **foam-breaking (defoaming)** capability by recording how quickly the foam collapses after the agent is added [2]. The results are often presented as a plot of foam volume versus time.

Application & Formulation Guidance

- **Typical Use Cases:** It is notably effective in **acrylic, vinyl acetate, and vinyl acetate-acrylic emulsions** [1] [2]. It is also suitable for other systems like styrene-butadiene, polyvinyl chloride, and water-soluble alkyds [3].
- **Practical Formulation Example:** In a high-gloss paint formulation, **Nopco NXZ** was used at **0.1% by weight** (on total formulation) in both the pigment grind and let-down phases, demonstrating its use in multi-stage additive incorporation [5].

Important Limitations and Considerations

- **Information Context:** The most detailed technical datasheets are from **2019 or earlier** [1] [2]. Furthermore, one distributor site noted "**no existing companies to distribute**" the product, which may indicate potential supply chain challenges [3].
- **Application Scope:** All identified data pertains to industrial coatings, paints, adhesives, and latex. Its applicability in a **pharmaceutical or drug development** context is not documented in these search results.

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References

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